

Application Notes: Yttrium Carbonate in Ceramic Manufacturing

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Compound of Interest

Compound Name: Yttrium Carbonate

Cat. No.: B1630429

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Introduction

Yttrium carbonate ($\text{Y}_2(\text{CO}_3)_3$) is a water-insoluble yttrium source crucial in the manufacturing of advanced ceramics.[1][2] Its primary role is to serve as a high-purity precursor for yttrium oxide (Y_2O_3 , or yttria), which is achieved through a thermal decomposition process called calcination.[1][3] Yttria is a key additive in ceramics, renowned for its ability to stabilize the crystal structure of zirconia, act as a sintering aid, and enhance the mechanical and thermal properties of various ceramic materials.[4][5][6] These advanced ceramics are utilized in demanding applications, including electronics, aerospace components, and biomedical implants like dental crowns and hip replacements.[6][7][8][9]

Key Applications

- **Precursor for Yttria-Stabilized Zirconia (YSZ):** **Yttrium carbonate** is a preferred starting material for producing yttria, which stabilizes the tetragonal and cubic phases of zirconia at room temperature.[6][9] This stabilization prevents destructive phase transformations during temperature changes, which would otherwise cause cracking.[6]
- **Sintering Aid:** As a source for yttria, it helps lower the sintering temperature required to densify ceramic bodies, reducing energy costs and preventing undesirable grain growth.[4]
- **Transparent Ceramics:** High-purity yttria derived from carbonate precursors is used to fabricate transparent ceramics like Yttrium Aluminum Garnet (YAG), which have applications in lasers and infrared windows.[10][11]

- Bioceramics: Yttria-containing ceramics are noted for their biocompatibility, high strength, and fracture toughness, making them suitable for medical and dental implants.[9][12]

Chemical and Physical Properties

Yttrium carbonate is typically a white, powdered solid. Its key properties are summarized in the table below. The most critical reaction in ceramic manufacturing is its thermal decomposition to yttrium oxide and carbon dioxide.

Property	Value
Chemical Formula	$\text{Y}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$
Molecular Weight	357.84 g/mol (anhydrous)[13]
Appearance	White Powder[7][14]
Solubility	Insoluble in water, soluble in mineral acids[7]
Purity	Available up to 99.99% trace metals basis[13][14]
Decomposition	Decomposes to Y_2O_3 via intermediate phases upon heating[15]
Calcination Temp.	~600°C for conversion to Y_2O_3 [16]

Protocols for Ceramic Manufacturing

Protocol 1: Synthesis of Yttria (Y_2O_3) Powder via Calcination

This protocol details the conversion of **yttrium carbonate** hydrate to high-purity yttrium oxide powder, a foundational step for its use in ceramic formulations.

Methodology:

- Preparation: Obtain high-purity **yttrium carbonate** hydrate ($\text{Y}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$) powder.

- **Crucible Loading:** Place the powder in a high-purity alumina or yttria crucible suitable for high-temperature firing. Do not fill the crucible more than halfway to allow for gas evolution.
- **Furnace Placement:** Place the crucible in a programmable high-temperature furnace.
- **Calcination Cycle:**
 - Heat the furnace to 200°C at a rate of 5°C/minute to slowly drive off the hydration water.
 - Dwell at 200°C for 1 hour.
 - Increase the temperature to 600-800°C at a rate of 10°C/minute.[16][17] The thermal decomposition of the carbonate to oxide occurs in this range.[15]
 - Hold at the peak temperature for 2-4 hours to ensure complete conversion to Y_2O_3 .
 - Allow the furnace to cool to room temperature naturally.
- **Post-Processing:** The resulting white powder is yttrium oxide (Y_2O_3). It can be gently milled to break up any soft agglomerates before use.

Protocol 2: Preparation of 3 mol% Yttria-Stabilized Zirconia (3Y-SZ)

This protocol describes the fabrication of a dense 3Y-SZ ceramic body, a material widely used for its excellent mechanical properties.

Methodology:

- **Precursor Calculation:**
 - Determine the required weights of zirconia (ZrO_2) and **yttrium carbonate** ($\text{Y}_2(\text{CO}_3)_3$) powders to achieve a final composition of 3 mol% Y_2O_3 in ZrO_2 . This requires converting the target moles of Y_2O_3 back to the equivalent mass of $\text{Y}_2(\text{CO}_3)_3$.
- **Powder Mixing and Milling:**

- Combine the calculated amounts of ZrO_2 powder and the previously prepared Y_2O_3 powder (from Protocol 1) or **yttrium carbonate** directly.
- Place the powder mixture into a ball mill with zirconia milling media.
- Add deionized water and a dispersant to create a slurry. A typical mass ratio is 1 part powder to 1-1.5 parts water and 0.001-0.015 parts dispersant.[18]
- Mill for 16-24 hours to ensure homogeneous mixing and reduce particle size.[17]
- Drying and Calcination:
 - Dry the resulting slurry in an oven at 80-120°C until all water has evaporated.
 - If **yttrium carbonate** was used directly, calcine the dried powder at 800°C for 2 hours to decompose the carbonate into oxide and form the stabilized zirconia precursor.[17]
- Granulation and Pressing:
 - Add a binder to the calcined powder and mix thoroughly.
 - Granulate the mixture by passing it through a sieve to create a free-flowing powder.
 - Press the granulated powder into the desired shape (e.g., a disc or bar) using a uniaxial or cold isostatic press at 20-200 MPa.[9] This forms a "green body."
- Sintering:
 - Place the green body on a suitable setter plate in a high-temperature furnace.
 - Slowly heat to 600°C to burn out the binder.
 - Increase the temperature to the final sintering temperature, typically between 1450°C and 1550°C.[9]
 - Hold at the peak temperature for 2 hours to allow the ceramic to densify.[19]
 - Cool the furnace slowly to room temperature to prevent thermal shock and cracking.

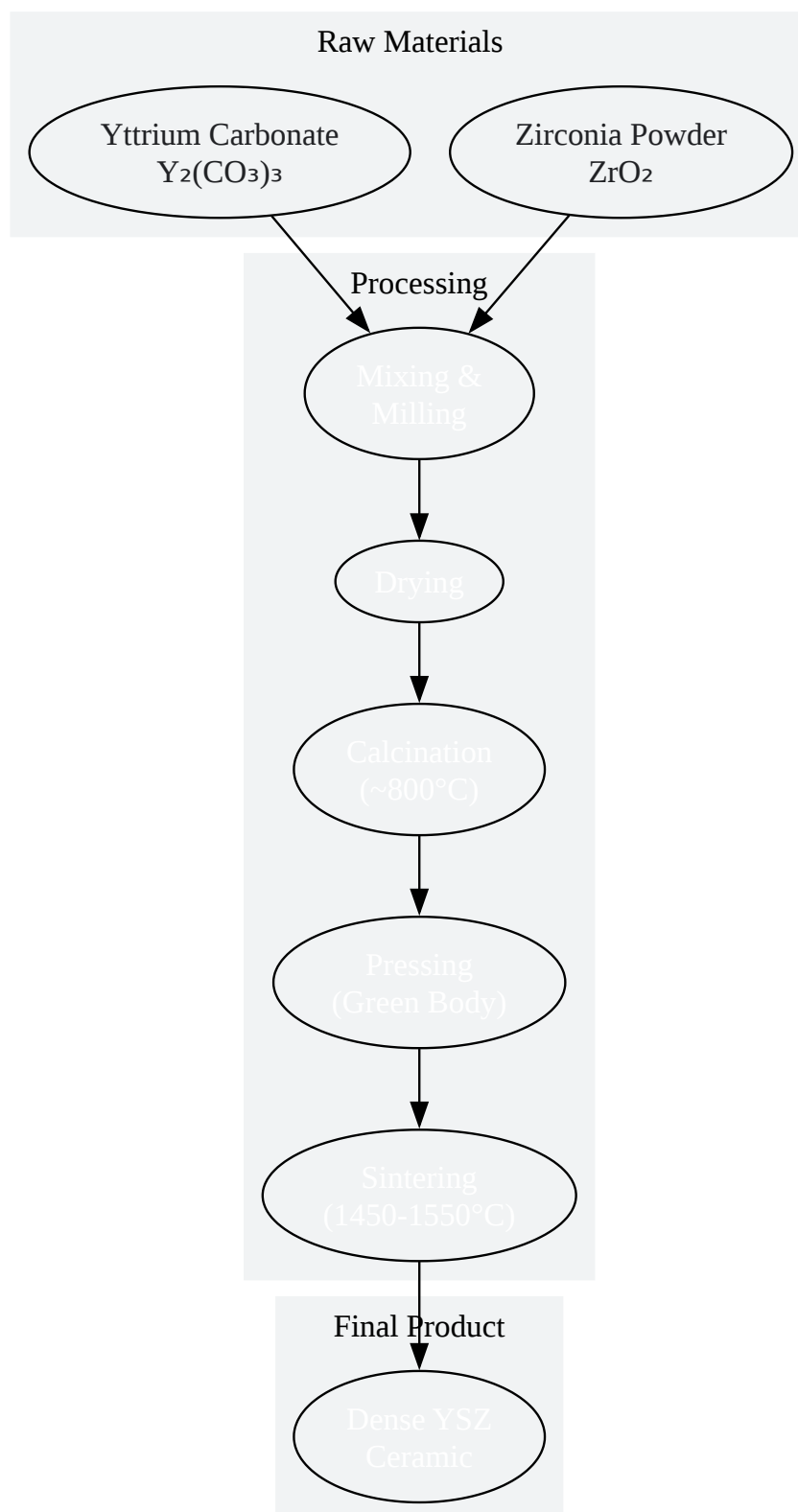
Data and Visualizations

Influence of Yttria Content on Zirconia Properties

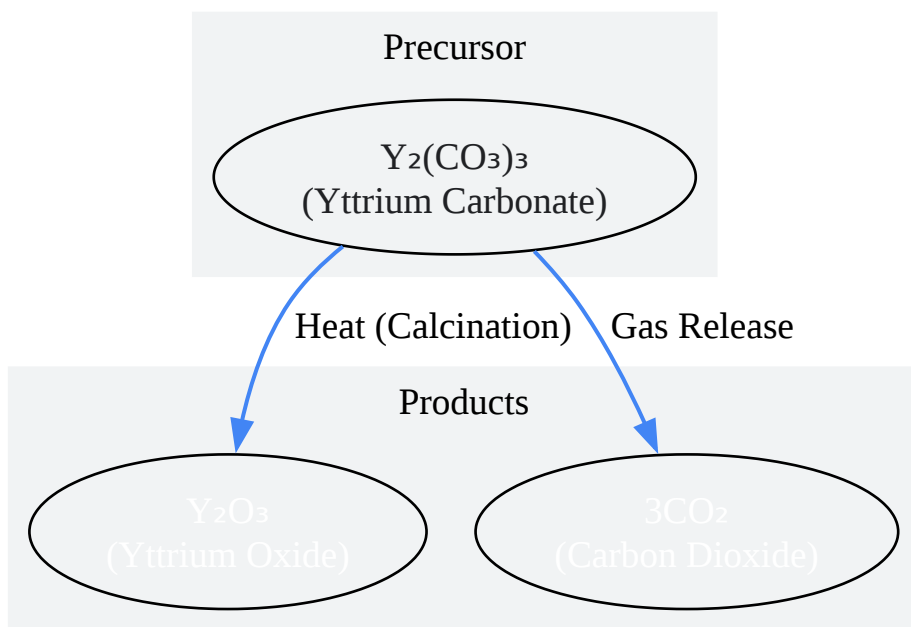
The concentration of yttria, derived from **yttrium carbonate**, has a profound impact on the final properties of zirconia ceramics. Increasing yttria content generally improves phase stability and ionic conductivity but can decrease mechanical strength.

Y ₂ O ₃ Content (mol%)	Predominant Phase at RT	Relative Fracture Strength	Key Application
~3%	Tetragonal (t)	Highest[20]	Structural ceramics, dental crowns[19][20]
~4-5%	Tetragonal (t) + Cubic (c)	High[20]	More translucent dental ceramics[20]
~8%	Cubic (c)	Lower	Solid electrolytes in fuel cells, oxygen sensors[6]

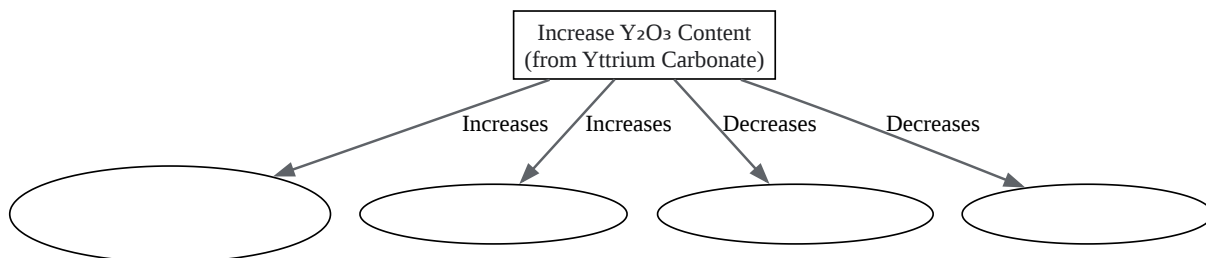
Visualized Workflows and Relationships



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